

2,3,4-Trimethoxybenzoic acid chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

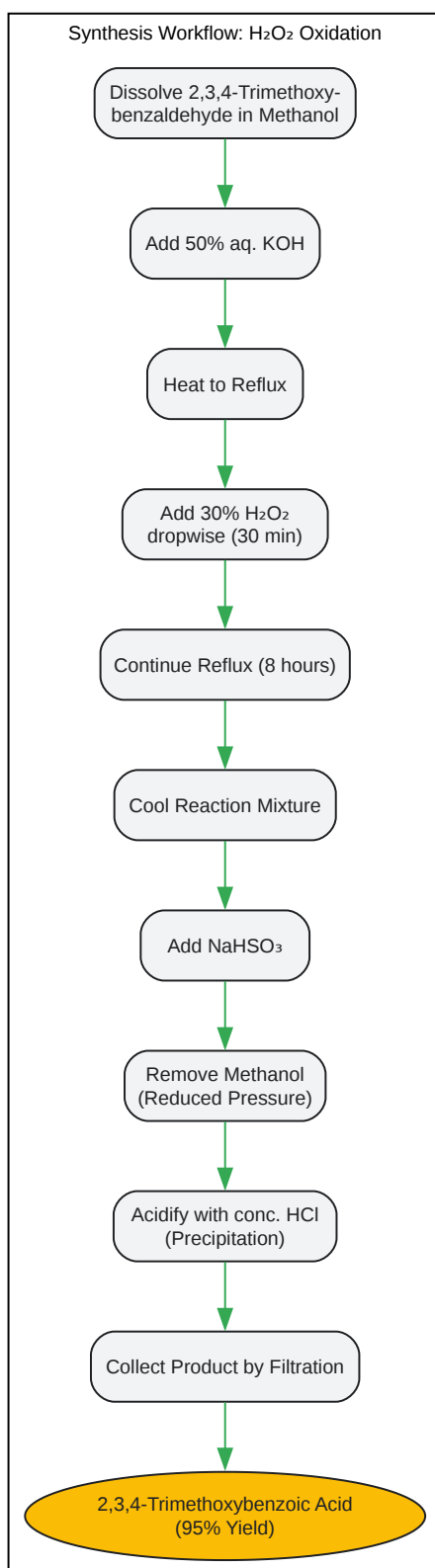
Compound Name: 2,3,4-Trimethoxybenzoic acid

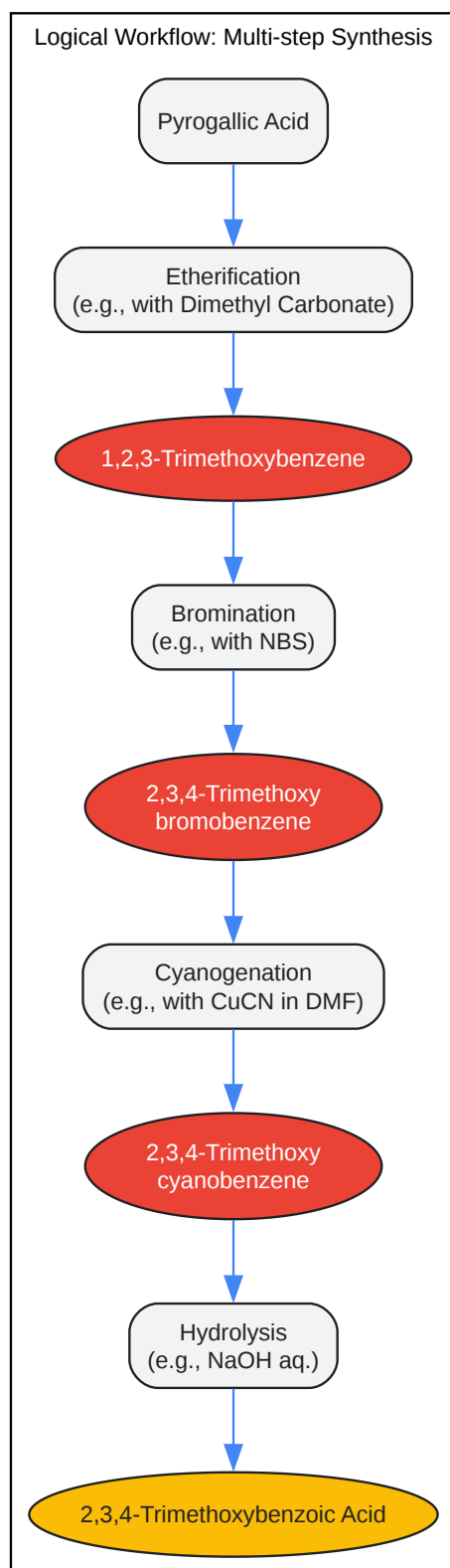
Cat. No.: B184472

[Get Quote](#)

Chemical Structure and Identity

2,3,4-Trimethoxybenzoic acid is a benzoic acid derivative characterized by the presence of three methoxy groups at positions 2, 3, and 4 of the benzene ring.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- To cite this document: BenchChem. [2,3,4-Trimethoxybenzoic acid chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b184472#2-3-4-trimethoxybenzoic-acid-chemical-properties-and-structure\]](https://www.benchchem.com/product/b184472#2-3-4-trimethoxybenzoic-acid-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com